

Technical Support Center: Robust NanoBiT® Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *SmBiT Tag*

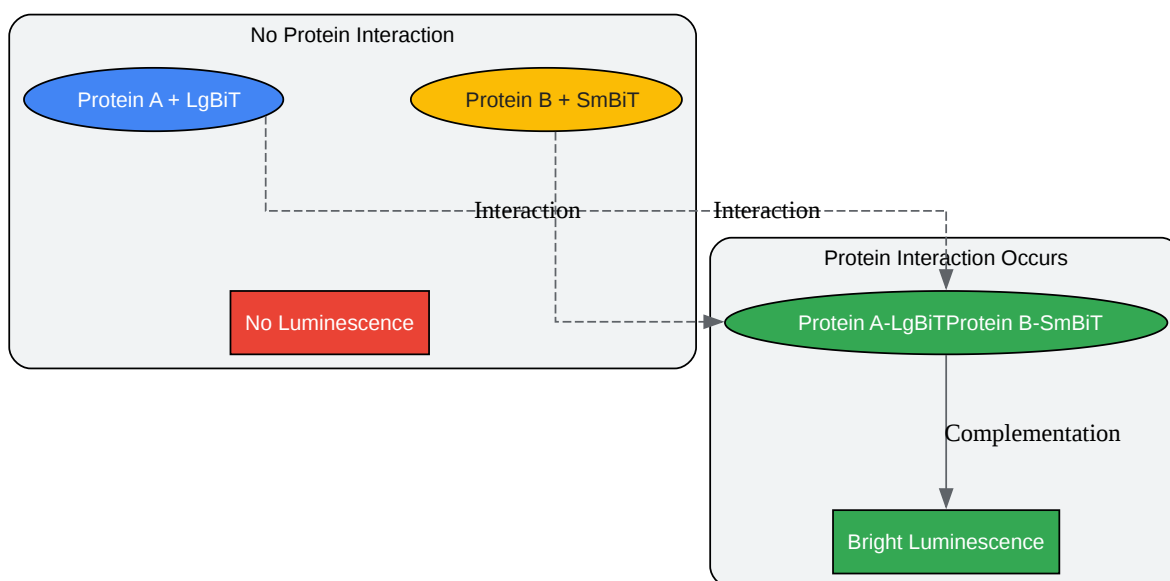
Cat. No.: *B15602181*

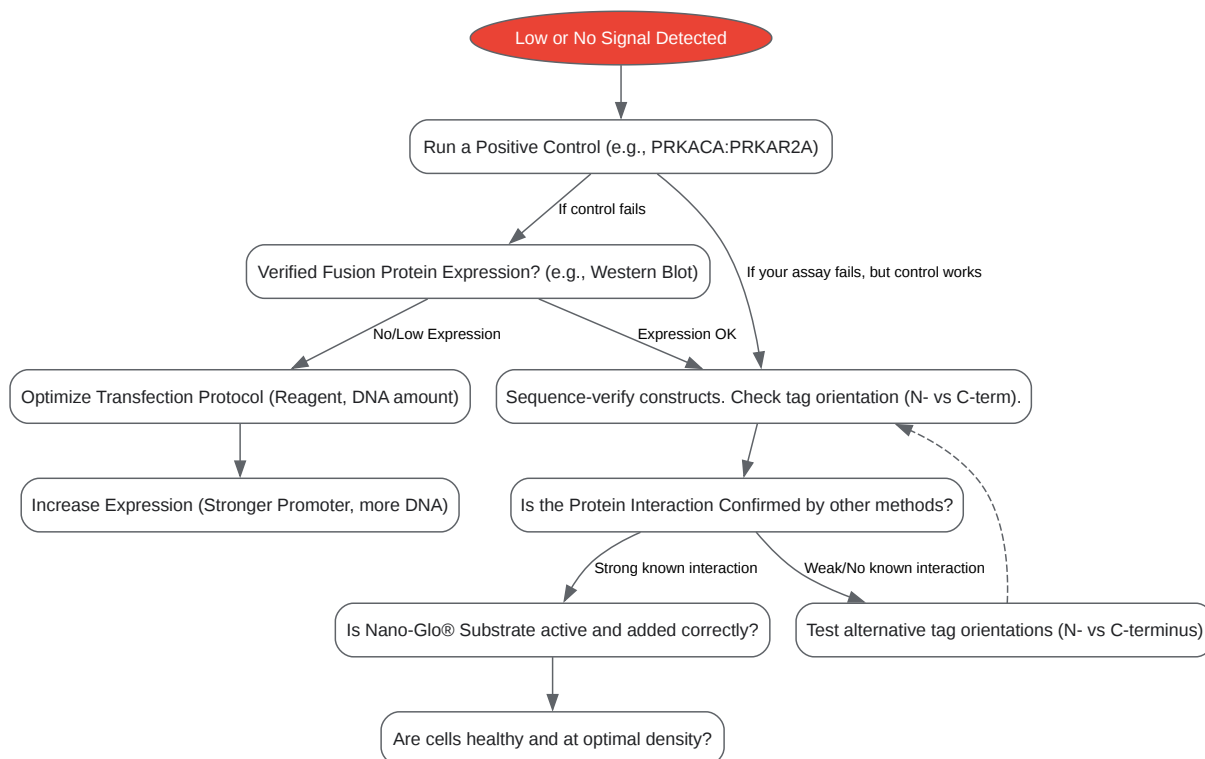
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Welcome to the technical support center for NanoBiT® assays. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common challenges in cell line selection and assay optimization.

Understanding the NanoBiT® System

The NanoLuc® Binary Technology (NanoBiT®) is a two-subunit system based on NanoLuc® luciferase, designed for the intracellular detection of protein-protein interactions (PPIs).^{[1][2]} It consists of a large subunit, LgBiT (17.6 kDa), and a small subunit, SmBiT (11 amino acids).^[1] ^[2] These subunits are fused to your proteins of interest. When the target proteins interact, they bring LgBiT and SmBiT into close proximity, allowing them to form a functional enzyme that generates a bright luminescent signal in the presence of the furimazine substrate.^{[1][2]} The subunits themselves have a very weak affinity for each other ($K_D = 190\mu M$), which minimizes background signal and ensures that luminescence is dependent on the interaction of the target proteins.^{[1][2]}





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References

- 1. NanoBiT® Protein:Protein Interaction System Protocol [promega.sg]

- 2. promega.com [promega.com]
- To cite this document: BenchChem. [Technical Support Center: Robust NanoBiT® Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602181#cell-line-selection-for-robust-nanobit-assays]

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